

A Comprehensive Technical Guide to 5-Acetamido-2-nitrobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Acetamido-2-nitrobenzoic acid

CAS No.: 4368-83-6

Cat. No.: B1222500

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides an in-depth exploration of **5-Acetamido-2-nitrobenzoic acid**, a pivotal chemical intermediate. With full editorial control, this document is structured to deliver not just data, but a cohesive understanding of the compound's characteristics, synthesis, and applications, grounded in established scientific principles.

Section 1: Core Compound Identification and Properties

5-Acetamido-2-nitrobenzoic acid is a substituted aromatic carboxylic acid that serves as a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and other specialty chemicals.

Nomenclature and CAS Registry

A clear and unambiguous identification is critical in scientific discourse. The compound is systematically named according to IUPAC conventions, and its unique CAS number prevents any confusion with other chemical entities.

Identifier	Value	Source
IUPAC Name	5-Acetamido-2-nitrobenzoic acid	[1][2]
CAS Registry Number	4368-83-6	[1][2][3][4][5]
Molecular Formula	C ₉ H ₈ N ₂ O ₅	[1][2][3][5]
Synonyms	5-(Acetylamino)-2-nitrobenzoic acid, 2-Nitro-5-acetylaminobenzoic acid, 3'-Carboxy-4'-nitroacetanilide	[1][3][4]

Physicochemical Properties

The physical and chemical properties of a compound dictate its handling, reactivity, and potential applications. Below is a summary of key data for **5-Acetamido-2-nitrobenzoic acid**.

Property	Value	Source
Molecular Weight	224.17 g/mol	[1][2][3][4][5]
Melting Point	210-220 °C	[3]
Boiling Point	522.9 °C at 760 mmHg	[3]
Density	1.526 g/cm ³	[3]
Flash Point	270.1 °C	[3]
Appearance	Off-white powder	[6]

The presence of both a carboxylic acid and a nitro group, which is electron-withdrawing, influences the compound's acidity, making the carboxylic acid proton more readily donatable.

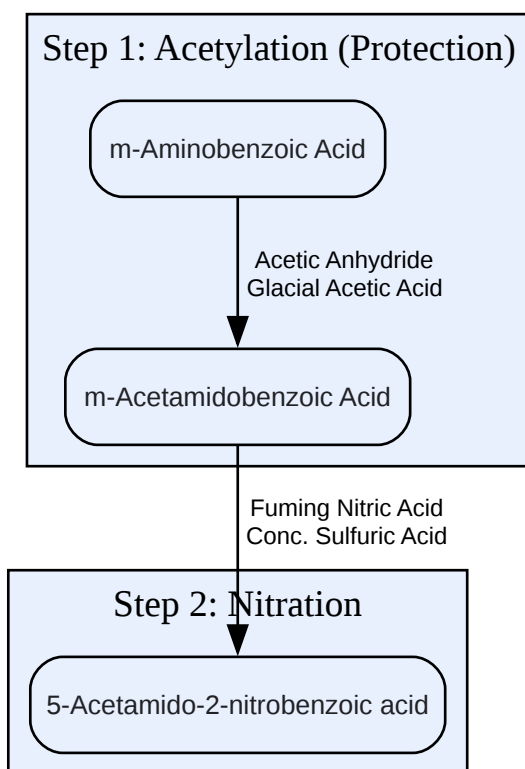
Section 2: Synthesis and Mechanistic Insights

The synthesis of **5-Acetamido-2-nitrobenzoic acid** is a well-established process in organic chemistry. Understanding the underlying mechanisms is crucial for optimizing reaction conditions and ensuring a high yield of the desired product.

Primary Synthetic Pathway: Acetylation and Nitration

A common and logical route to synthesize **5-Acetamido-2-nitrobenzoic acid** starts from a more readily available precursor, m-aminobenzoic acid. This multi-step synthesis involves protection of the amino group followed by a regioselective nitration.

Workflow of the Primary Synthetic Route



[Click to download full resolution via product page](#)

Caption: Synthesis of **5-Acetamido-2-nitrobenzoic acid** from m-aminobenzoic acid.

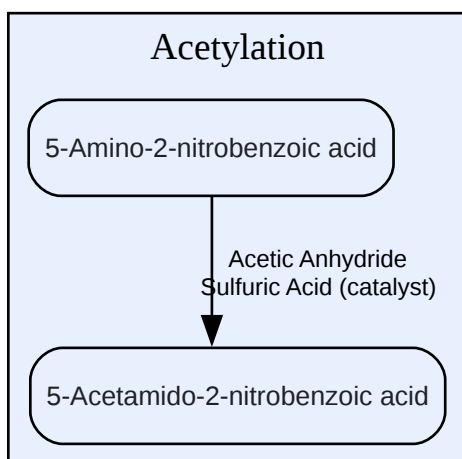
Causality in Experimental Choices:

- **Acetylation First:** The initial acetylation of the amino group in m-aminobenzoic acid serves a dual purpose. Firstly, it protects the amino group from oxidation during the subsequent nitration step, which is performed under harsh acidic conditions. Secondly, the acetamido group is an ortho-, para-director, which guides the incoming nitro group to the desired position.
- **Nitrating Agent:** A mixture of fuming nitric acid and concentrated sulfuric acid is employed as the nitrating agent. The sulfuric acid protonates the nitric acid to form the highly electrophilic nitronium ion (NO_2^+), which is the active species in the electrophilic aromatic substitution reaction.

Alternative Synthetic Route: From 5-Amino-2-nitrobenzoic Acid

An alternative synthesis begins with 5-amino-2-nitrobenzoic acid. This route is more direct as the nitro group is already in the correct position.

Workflow of the Alternative Synthetic Route



[Click to download full resolution via product page](#)

Caption: Alternative synthesis via direct acetylation.

Expertise in Practice:

This method is often preferred if the starting material, 5-amino-2-nitrobenzoic acid, is readily available. The reaction is typically cleaner with fewer side products compared to the nitration of an activated aromatic ring.

Detailed Experimental Protocol (Primary Route)

The following protocol is a self-validating system, where successful isolation of the intermediate and final product with the expected spectral characteristics confirms the reaction's progress.

Step 1: Synthesis of m-Acetamidobenzoic Acid

- In a fume hood, dissolve m-aminobenzoic acid in glacial acetic acid in a round-bottom flask equipped with a reflux condenser.
- Slowly add acetic anhydride to the solution while stirring.
- Heat the mixture to reflux for a specified period to ensure complete acetylation.
- Cool the reaction mixture and pour it into cold water to precipitate the m-acetamidobenzoic acid.
- Collect the solid by vacuum filtration, wash with cold water, and dry.

Step 2: Synthesis of **5-Acetamido-2-nitrobenzoic Acid**

- Carefully add the dried m-acetamidobenzoic acid to concentrated sulfuric acid in a flask cooled in an ice bath.
- Slowly add a pre-cooled mixture of fuming nitric acid and concentrated sulfuric acid dropwise, maintaining a low temperature to control the exothermic reaction.
- After the addition is complete, allow the reaction to stir at a controlled temperature.
- Pour the reaction mixture over crushed ice to precipitate the crude **5-Acetamido-2-nitrobenzoic acid**.
- Collect the product by vacuum filtration, wash thoroughly with cold water to remove residual acid, and recrystallize from a suitable solvent (e.g., ethanol) to obtain the purified product.

Section 3: Applications in Research and Drug Development

5-Acetamido-2-nitrobenzoic acid is not an end product in itself but a valuable intermediate. Its functional groups—the carboxylic acid, the acetamido group, and the nitro group—offer multiple points for further chemical modification.

Key Application Areas:

- **Pharmaceutical Synthesis:** It serves as a precursor for the synthesis of various active pharmaceutical ingredients (APIs). The nitro group can be reduced to an amine, which can then be further functionalized. The presence of the nitro group can also contribute to antibacterial activity, making it a valuable building block for developing new antimicrobial agents.
- **Materials Science:** The aromatic structure and functional groups make it a candidate for the synthesis of novel polymers and other functional materials.
- **Drug Discovery:** In medicinal chemistry, it is used as a scaffold to create libraries of compounds for screening against various biological targets. For instance, derivatives of acetamido-benzoic acids have been investigated for their analgesic and anti-inflammatory properties.^{[7][8][9]}

Section 4: Safety, Handling, and Storage

Scientific integrity demands a commitment to safety. Proper handling and storage of **5-Acetamido-2-nitrobenzoic acid** are paramount to ensure the well-being of laboratory personnel.

Hazard Identification and Personal Protective Equipment (PPE)

- **Hazards:** This compound is known to cause skin and serious eye irritation.^{[2][3][10][11]} It may also cause respiratory irritation.^{[3][10][11]}
- **Precautionary Measures:**

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[10\]](#)[\[12\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[10\]](#)[\[12\]](#)

Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[\[10\]](#)[\[12\]](#)
Keep away from strong oxidizing agents.[\[12\]](#)
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations. This should be done through an approved waste disposal plant.[\[10\]](#)[\[11\]](#)

Section 5: Conclusion

5-Acetamido-2-nitrobenzoic acid (CAS No: 4368-83-6) is a chemical intermediate of significant value in the scientific community. Its well-defined synthesis and versatile reactivity make it an essential tool for researchers and developers in pharmaceuticals and materials science. This guide has provided a comprehensive overview, from its fundamental properties to its practical applications, all while emphasizing the importance of safety and procedural integrity.

References

- Benzoic acid, 5-(acetylamino)-2-nitro- - Substance Details - SRS | US EPA. [\[Link\]](#)
- Benzoic acid, 5-(acetylamino)-2-nitro- | C9H8N2O5 | CID 78076 - PubChem. [\[Link\]](#)
- Material Safety Data Sheet - 5,5'-Dithiobis(2-nitrobenzoic acid), 99% - Cole-Parmer. [\[Link\]](#)
- Analgesic Activity of 5-Acetamido-2-Hydroxy Benzoic Acid Derivatives and an In-Vivo and In-Silico Analysis of Their Target Interactions - PubMed. [\[Link\]](#)
- Analgesic Activity of 5-Acetamido-2-Hydroxy Benzoic Acid Derivatives and an In-Vivo and In-Silico Analysis of Their Target Interactions - MDPI. [\[Link\]](#)

- Bioactivity of the 5-acetamido-2-hydroxy benzoic acid derivatives and... - ResearchGate.
[\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. Benzoic acid, 5-(acetylamino)-2-nitro- | C₉H₈N₂O₅ | CID 78076 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 4. 5-Acetamido-2-nitrobenzoic acid | 4368-83-6 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 5. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 6. [chemimpex.com](https://www.chemimpex.com) [[chemimpex.com](https://www.chemimpex.com)]
- 7. Analgesic Activity of 5-Acetamido-2-Hydroxy Benzoic Acid Derivatives and an In-Vivo and In-Silico Analysis of Their Target Interactions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 10. assets.thermofisher.cn [assets.thermofisher.cn]
- 11. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 12. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 5-Acetamido-2-nitrobenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1222500/docs#a-comprehensive-technical-guide-to-5-acetamido-2-nitrobenzoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)